

Isorhamnetin 3-gentiobioside: A Comprehensive Technical Review for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isorhamnetin 3-gentiobioside*

Cat. No.: *B15592804*

[Get Quote](#)

An In-depth Analysis of a Promising Flavonoid Glycoside

Isorhamnetin 3-gentiobioside, a naturally occurring flavonoid glycoside, has garnered increasing interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive literature review, detailing its chemical properties, biological activities, and underlying mechanisms of action, with a focus on data relevant to researchers, scientists, and drug development professionals.

Chemical Properties

Isorhamnetin 3-gentiobioside is a complex glycoside of isorhamnetin, a 3'-O-methylated metabolite of quercetin. Its chemical structure consists of the isorhamnetin aglycone linked to a gentiobiose sugar moiety at the 3-hydroxyl group.

Property	Value
Molecular Formula	C ₂₈ H ₃₂ O ₁₇
Molecular Weight	640.54 g/mol
CAS Number	17429-69-5

Biological Activities and Quantitative Data

Isorhamnetin 3-gentiobioside has demonstrated a range of biological activities in preclinical studies. Notably, it has been shown to influence cancer cell proliferation and exhibit antioxidant effects. The following table summarizes key quantitative data from the literature.

Biological Activity	Cell Line/Assay	Parameter	Value	Reference
DNA Synthesis Activation	MCF-7 (Human Breast Cancer)	EC50	3.1 µg/mL	[1]
Antioxidant Activity	ABTS Radical Scavenging Assay	IC50	33.43 µg/mL	[1]

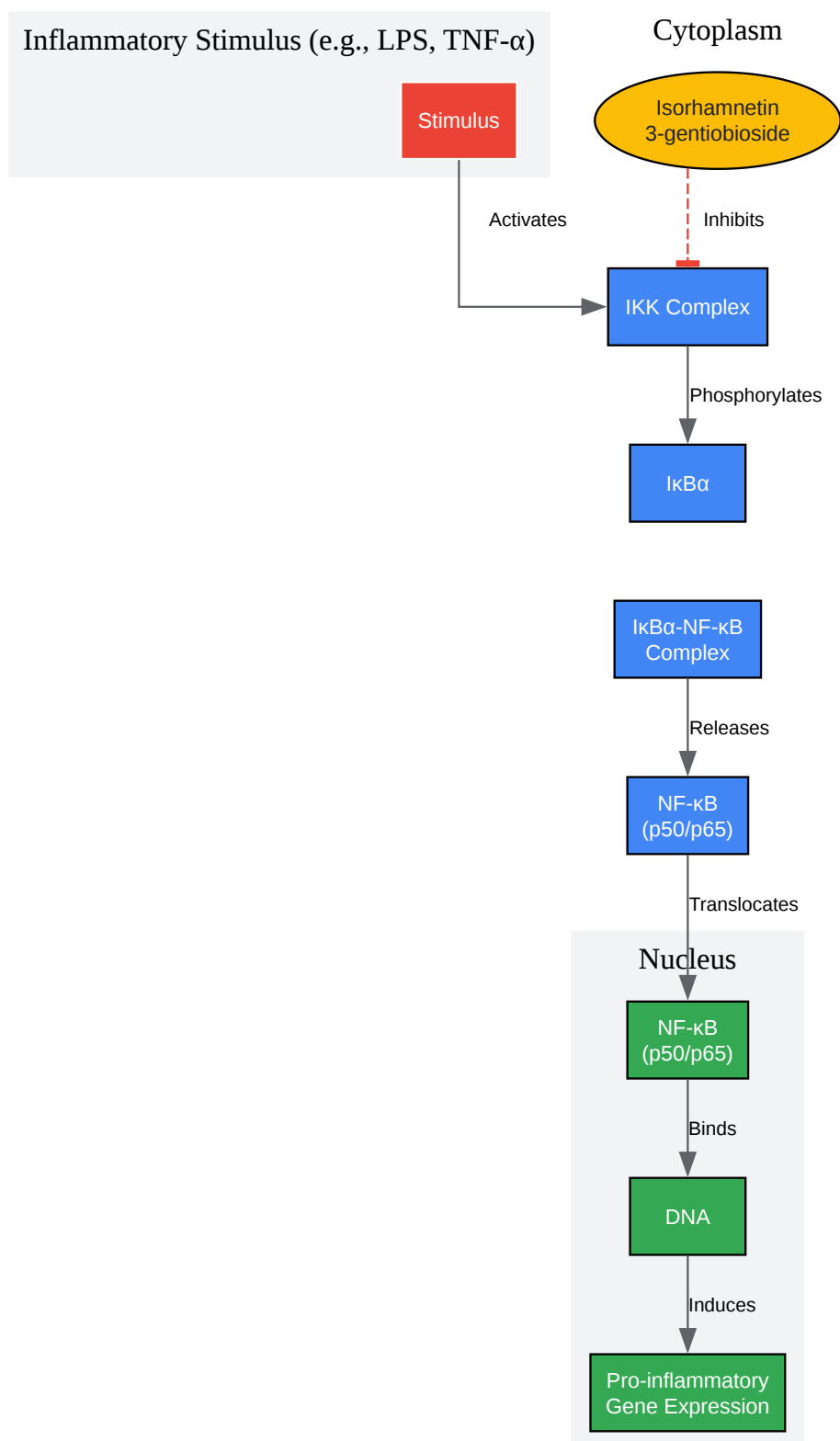
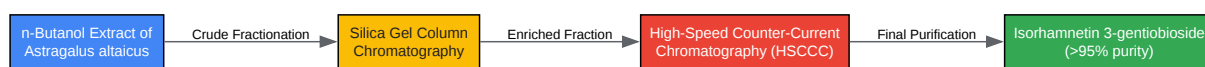
Experimental Protocols

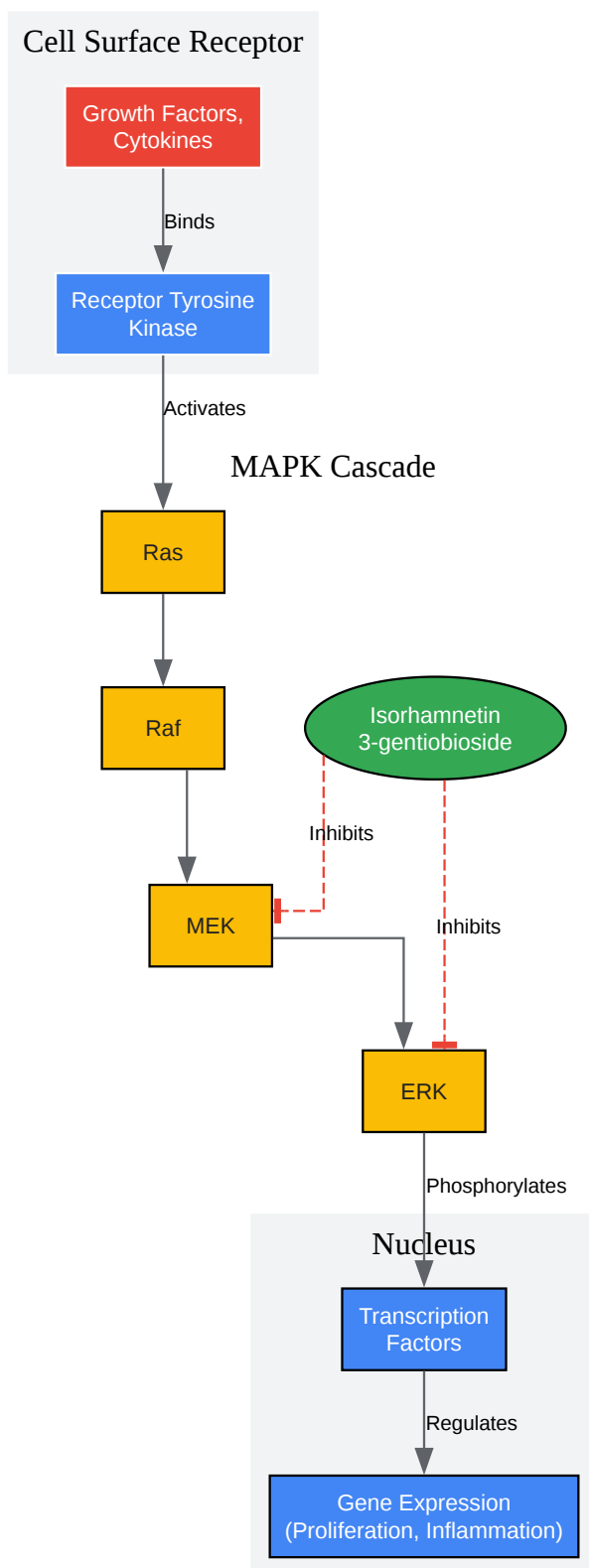
To facilitate the replication and further investigation of the reported biological activities, detailed experimental protocols are outlined below.

Isolation and Purification of Isorhamnetin 3-gentiobioside from Astragalus altaicus

A successful method for the preparative isolation of **isorhamnetin 3-gentiobioside** from the n-butanol extract of *Astragalus altaicus* has been developed, employing a combination of silica gel column chromatography and high-speed counter-current chromatography (HSCCC).

Experimental Workflow for Isolation





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Isorhamnetin 3-gentiobioside: A Comprehensive Technical Review for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15592804#isorhamnetin-3-gentiobioside-literature-review-and-background>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com